

Chloriodomethane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Chloriodomethane

Cat. No.: B1360106

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth guide to the safe handling, storage, and emergency procedures for **chloriodomethane** (CAS No. 593-71-5). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and research professionals.

Compound Identification and Properties

Chloriodomethane, with the molecular formula CH_2ClI , is a colorless to light brown or pinkish-red liquid.[1][2][3] It is a valuable reagent in organic synthesis, particularly in cyclopropanation reactions, but its utility is matched by its hazardous properties, necessitating careful handling.[4] It is sensitive to light and may be stabilized with copper.[2][5]

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **chloriodomethane** are summarized below.

Property	Value	Source(s)
Molecular Formula	CH ₂ ClI	[2][5][6]
Molecular Weight	176.38 g/mol	[1][5][6]
Appearance	Colorless to pale yellow or pinkish-red liquid	[1][2][6]
CAS Number	593-71-5	[5][6]
Density	2.422 g/mL at 25 °C	[5][6]
Boiling Point	108-109 °C	[4][5][6]
Refractive Index	n ₂₀ /D 1.582	[5][6]
Vapor Pressure	10.6 mmHg	[1]
Solubility	Insoluble in water. Soluble in alcohol, ether, acetone, benzene, chloroform.	[7]
Stability	Stable under normal conditions, but light-sensitive.	[2]

Hazard Identification and Classification

Chloroiodomethane is classified as a hazardous substance. Exposure can cause irritation to the skin, eyes, and respiratory system. It is also harmful if swallowed, inhaled, or in contact with skin.[2][8] Some sources also indicate it is suspected of causing genetic defects.[9]

GHS Hazard Classification

The following table outlines the GHS classifications for **chloroiodomethane**.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3/4	H301/H302: Toxic/Harmful if swallowed	[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][4][7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][4][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][4][7]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	[9]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **chloroiodomethane** to minimize exposure risk.

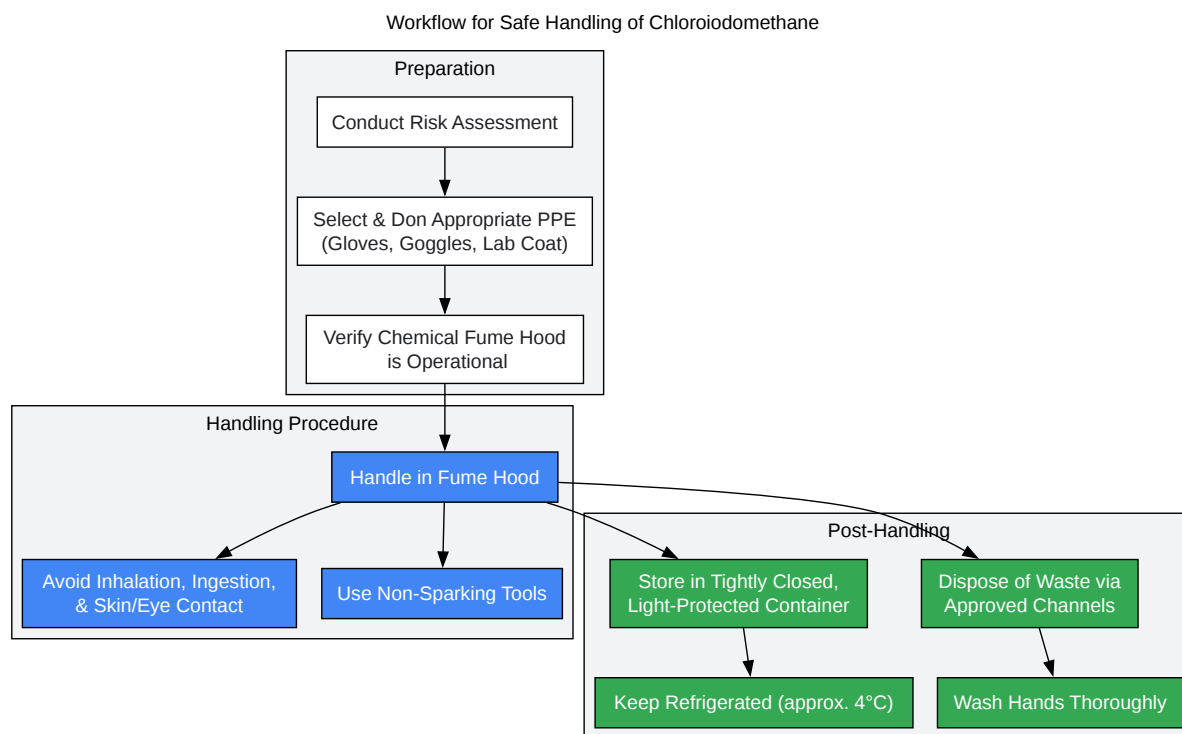
Engineering Controls and Handling Protocol

Objective: To outline the necessary engineering controls and work practices for safely handling **chloroiodomethane**.

Methodology:

- Ventilation: Always handle **chloroiodomethane** in a well-ventilated area, preferably within a certified chemical fume hood.[2][8][10]

- Ignition Sources: Avoid heat and all sources of ignition. Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[10\]](#)
- Exposure Avoidance: Do not get in eyes, on skin, or on clothing.[\[2\]](#)[\[8\]](#) Avoid breathing mists or vapors.[\[2\]](#)[\[7\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)
- Quantity: Use the minimum quantity necessary for the experiment.



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Workflow for Safe Handling of **Chloriodomethane**.

Storage Conditions

Objective: To ensure the stability and integrity of **chloriodomethane** during storage.

Methodology:

- Container: Store in a tightly closed container.[\[7\]](#)[\[10\]](#)
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.[\[2\]](#)[\[7\]](#)
- Temperature: Refrigeration is recommended (approximately 4°C).[\[7\]](#)[\[8\]](#)
- Light Protection: Protect from light, as the compound is light-sensitive.[\[2\]](#)[\[7\]](#)
- Security: Store in a locked-up area.[\[2\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against chemical exposure.

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., chemically impermeable gloves) and a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#) A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[\[7\]](#)

Emergency Procedures

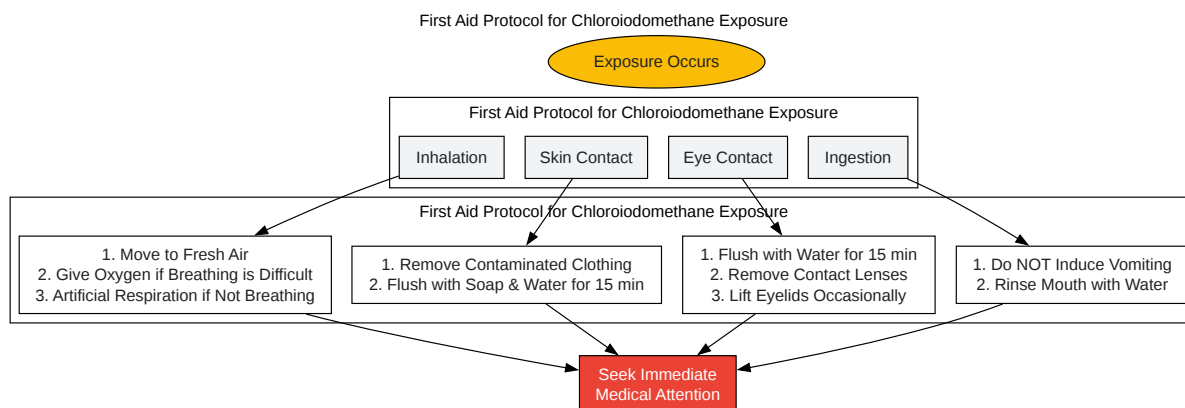
Immediate and appropriate response during an emergency is critical.

First Aid Measures Protocol

Objective: To provide immediate care to an individual exposed to **chloroiodomethane**.

Methodology:

- General Advice: Move the victim to fresh air.[\[10\]](#) Call a poison control center or doctor for treatment advice.[\[2\]](#) Ensure medical personnel are aware of the material involved.[\[11\]](#)
- Inhalation: If inhaled, remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration (do not use mouth-to-mouth if the substance was ingested or inhaled). Seek immediate medical attention.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#)[\[10\]](#) Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[2\]](#)[\[7\]](#)
[\[10\]](#)



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*First Aid Protocol for **Chloroiodomethane** Exposure.*

Firefighting Measures Protocol

Objective: To safely extinguish a fire involving **chloroiodomethane**.

Methodology:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^{[2][7][10]}
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.^{[2][8][10]}
- Procedure: Move containers from the fire area if it can be done without risk. Stay upwind and out of low areas.^[7]

- Hazardous Combustion Products: Thermal decomposition can release irritating and toxic gases and vapors, such as carbon monoxide, carbon dioxide, hydrogen iodide, and hydrogen chloride gas.[\[2\]](#)[\[8\]](#)

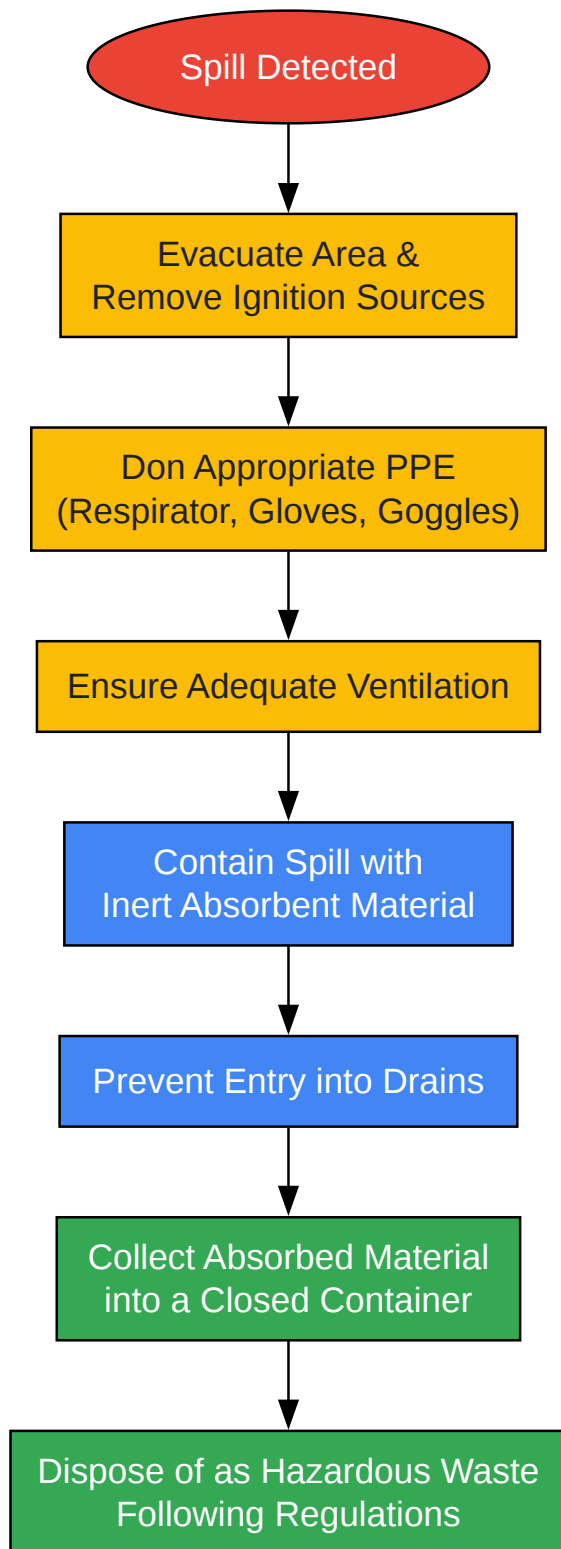
Accidental Release Measures Protocol

Objective: To safely contain and clean up a spill of **chloriodomethane**.

Methodology:

- Evacuation and Isolation: Evacuate personnel to safe areas.[\[7\]](#)[\[10\]](#) Remove all sources of ignition.[\[10\]](#)
- Ventilation: Ensure adequate ventilation.[\[7\]](#)[\[10\]](#)
- Personal Protection: Use personal protective equipment. Avoid breathing vapors, mist, or gas.[\[7\]](#)
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)[\[10\]](#)
- Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[2\]](#)[\[7\]](#) Collect the material and place it in suitable, closed containers for disposal.[\[7\]](#)[\[10\]](#)

Accidental Release (Spill) Response Workflow

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